

An In-depth Technical Guide to the Chemical Properties of Isonox 132

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Compound of Interest

Compound Name: Isonox
CAS No.: 56335-22-9
Cat. No.: B1238518

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties of **Isonox 132**, a hindered phenolic antioxidant. The information is intended for researchers, scientists, and professionals in drug development who require a detailed understanding of this compound for their work. This document outlines its fundamental chemical characteristics, methodologies for its analysis, and its mechanism of action as an antioxidant.

Core Chemical Properties of Isonox 132

Isonox 132 is chemically identified as 4-sec-butyl-2,6-di-tert-butylphenol, with the CAS Number 17540-75-9. It belongs to the class of sterically hindered phenols, which are known for their efficacy as primary antioxidants.^[1]

Quantitative Data Summary

The following table summarizes the key quantitative chemical and physical properties of **Isonox 132**. It is important to note that some variations in reported values exist across different suppliers.

Property	Value	Test Condition/Notes
Molecular Formula	C ₁₈ H ₃₀ O	Reported values vary.[2][3]
Molecular Weight	262.43 g/mol	
Melting Point	19 - 25 °C	
Boiling Point	141-142 °C	at 10 mmHg.[3]
275 °C	at atmospheric pressure.[2]	
Density	0.902 g/mL	at 25 °C.
Flash Point	>99 °C	Closed cup.[2]
Water Solubility	Insoluble	Qualitative. Quantitative data not readily available.
Organic Solvent Solubility	Soluble	Soluble in various organic solvents such as hexane.[4]

Experimental Protocols

Detailed methodologies for the characterization of **Isonox 132** are crucial for its application in research and development. The following sections provide protocols for key experiments.

Determination of Melting Point

Methodology:

- Instrumentation: A calibrated melting point apparatus (e.g., Gallenkamp or similar).
- Sample Preparation: A small, dry sample of **Isonox 132** is finely powdered and packed into a capillary tube to a height of 2-3 mm.
- Procedure:
 - The capillary tube is placed in the heating block of the melting point apparatus.

- The temperature is raised at a rapid rate until it is approximately 15-20°C below the expected melting point.
- The heating rate is then reduced to 1-2°C per minute to allow for accurate observation.
- The temperature at which the first drop of liquid appears is recorded as the start of the melting range.
- The temperature at which the entire sample becomes a clear liquid is recorded as the end of the melting range.
- Data Analysis: The melting point is reported as a range from the initial to the final temperature.

Thermal Stability Analysis by Thermogravimetric Analysis (TGA)

Methodology:

- Instrumentation: A calibrated thermogravimetric analyzer.
- Sample Preparation: 5-10 mg of **Isonox 132** is accurately weighed into a ceramic or platinum TGA pan.
- Procedure:
 - The sample pan is placed in the TGA furnace.
 - The furnace is purged with an inert gas (e.g., nitrogen) at a flow rate of 20-50 mL/min for at least 30 minutes to establish an inert atmosphere.
 - The sample is heated from ambient temperature to a final temperature of 600°C at a constant heating rate of 10 °C/min.
 - The weight loss of the sample is recorded as a function of temperature.
- Data Analysis: The TGA curve (weight % vs. temperature) is analyzed to determine the onset of decomposition and the temperatures at which significant weight loss occurs.

Antioxidant Activity Assessment by DPPH Radical Scavenging Assay

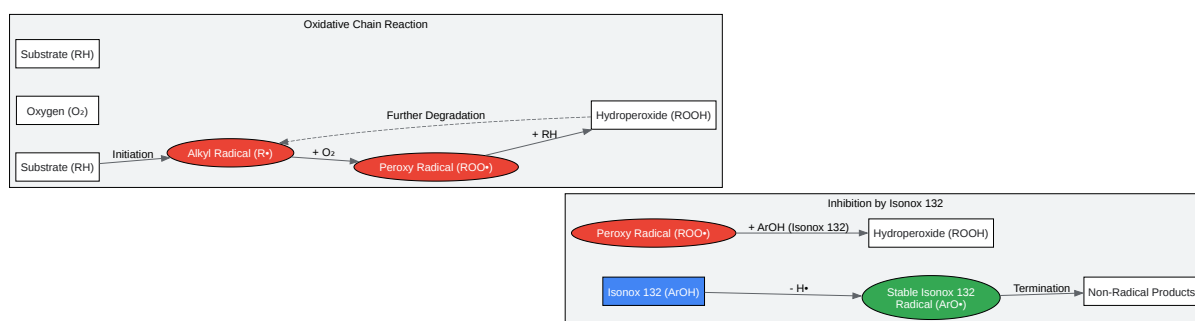
Methodology:

- Reagents and Instrumentation:
 - DPPH (2,2-diphenyl-1-picrylhydrazyl) solution (0.1 mM in methanol).
 - **Isonox** 132 stock solution (e.g., 1 mg/mL in methanol).
 - Methanol (analytical grade).
 - UV-Vis spectrophotometer.
- Procedure:
 - Prepare a series of dilutions of the **Isonox** 132 stock solution in methanol to obtain a range of concentrations.
 - In a set of test tubes, add 2 mL of the DPPH solution to 2 mL of each **Isonox** 132 dilution.
 - A control sample is prepared by mixing 2 mL of DPPH solution with 2 mL of methanol.
 - The reaction mixtures are incubated in the dark at room temperature for 30 minutes.
 - The absorbance of each solution is measured at 517 nm using the spectrophotometer.
- Data Analysis: The percentage of DPPH radical scavenging activity is calculated using the following formula: $\% \text{ Scavenging} = [(A_{\text{control}} - A_{\text{sample}}) / A_{\text{control}}] \times 100$ Where A_{control} is the absorbance of the control and A_{sample} is the absorbance of the test sample. The IC_{50} value (the concentration of the antioxidant required to scavenge 50% of the DPPH radicals) can be determined by plotting the scavenging percentage against the concentration of **Isonox** 132.

Visualizations

Antioxidant Mechanism of Isonox 132

As a hindered phenolic antioxidant, **Isonox 132** functions by interrupting the free-radical chain reactions that lead to oxidative degradation. The sterically bulky tert-butyl groups on the phenol ring enhance its stability and efficiency as a radical scavenger.

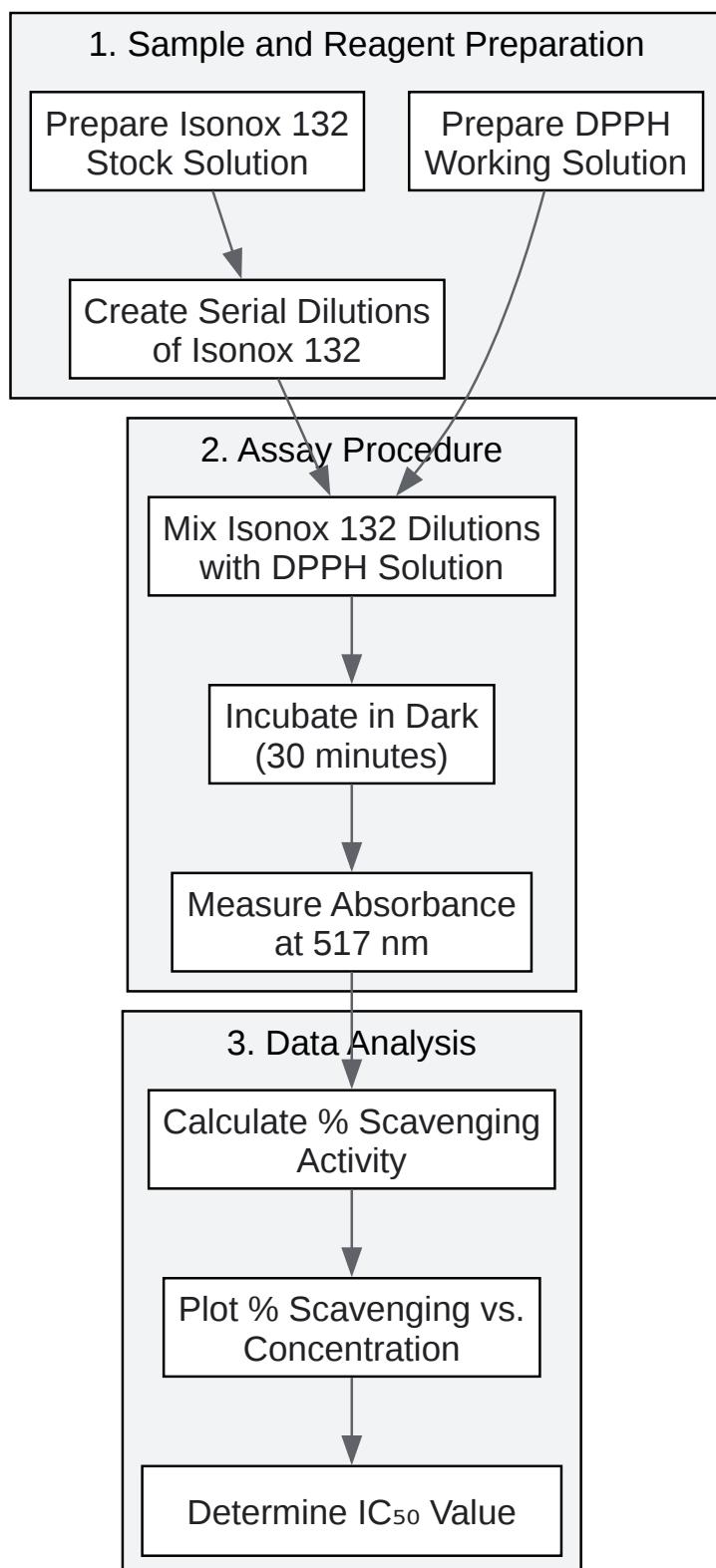


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Caption: Antioxidant mechanism of **Isonox 132** via radical scavenging.

Experimental Workflow for Antioxidant Activity Assessment

The following diagram illustrates a typical workflow for evaluating the antioxidant capacity of **Isonox 132**.



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Caption: Workflow for DPPH antioxidant activity assay of **Isonox 132**.

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